

Octadecylamine CAS number and molecular structure

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Compound of Interest

Compound Name: Octadecylamine

Cat. No.: B3427742

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An In-Depth Technical Guide to **Octadecylamine**

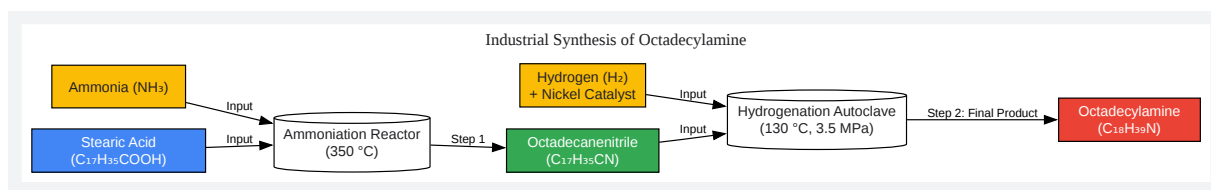
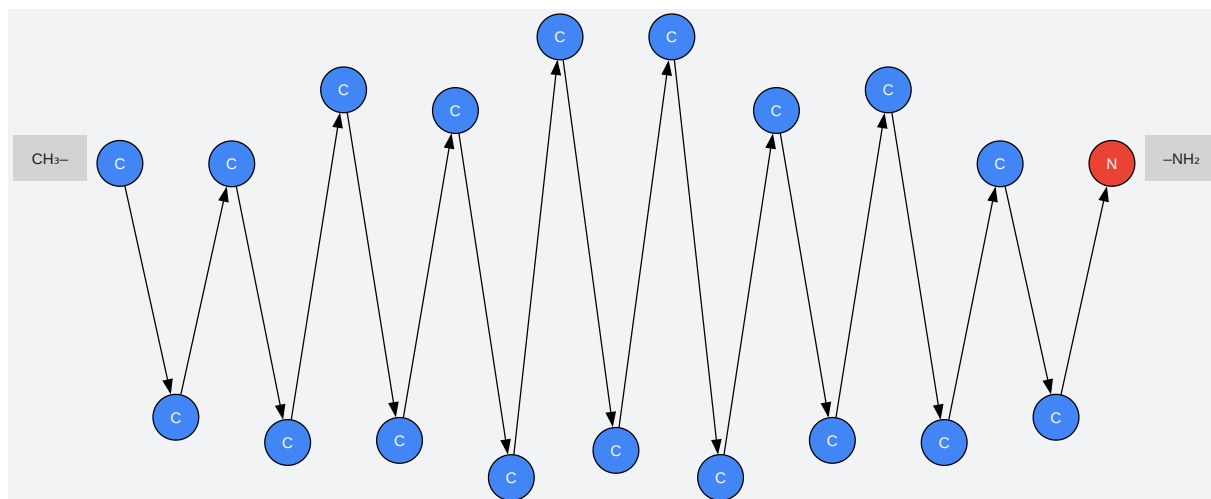
Introduction

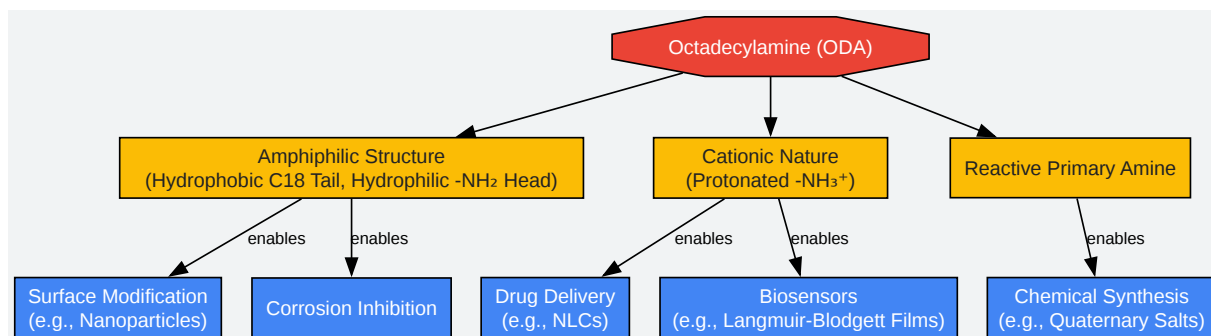
Octadecylamine (ODA), also known as 1-aminooctadecane or stearylamine, is a long-chain primary aliphatic amine. It consists of an 18-carbon alkyl chain attached to an amine group.[1][2][3] This structure imparts amphiphilic properties, with a hydrophobic hydrocarbon tail and a hydrophilic amine head. ODA is a versatile organic compound with significant industrial and research applications, stemming from its function as a cationic surfactant, corrosion inhibitor, emulsifier, and a key intermediate in organic synthesis.[1][4]

In the fields of materials science and drug development, **octadecylamine** is frequently used as a surface modifying agent for nanomaterials, such as graphene oxide and carbon nanotubes, to impart hydrophobicity.[1][2] In pharmaceutical formulations, it serves as a positive charge-inducing agent and has been shown to enhance the stability of drugs within nanostructured lipid carriers (NLCs).[5][6] This guide provides a comprehensive technical overview of **octadecylamine**, including its chemical identity, physicochemical properties, synthesis, experimental applications, and safety protocols, tailored for researchers, scientists, and drug development professionals.

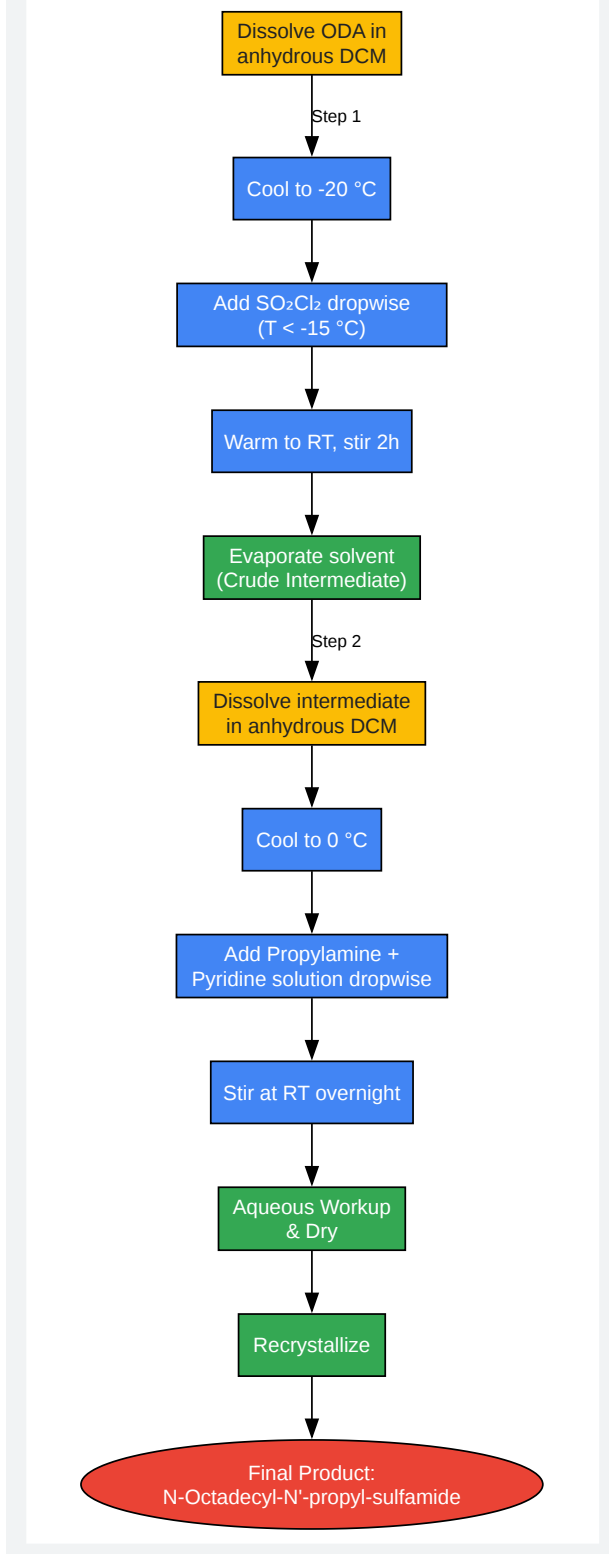
Chemical Identity and Molecular Structure

Octadecylamine is identified by the CAS Number 124-30-1.[1][7] It is a primary amine with the chemical formula $C_{18}H_{39}N$. [1][7]





Experimental Workflow: Synthesis of an ODA Derivative

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